Spectroscopic Characterization of 2-Methyl-2-phenyloxetane: A Technical Guide

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Compound of Interest

Compound Name:	*2-Methyl-2-phenyloxetane*
CAS No.:	*19352-10-4*
Cat. No.:	*B170060*

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This technical guide provides a comprehensive overview of the expected spectroscopic data for **2-Methyl-2-phenyloxetane**, a heterocyclic compound of interest in synthetic and medicinal chemistry. Due to the limited availability of published experimental spectra for this specific molecule, this document focuses on a detailed prediction and interpretation of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The principles and methodologies outlined herein are designed to serve as a valuable resource for researchers, scientists, and drug development professionals in the identification and characterization of this and similar oxetane-containing compounds.

Introduction: The Significance of 2-Methyl-2-phenyloxetane

Oxetanes are four-membered cyclic ethers that have garnered significant attention in drug discovery and development.[1] Their unique physicochemical properties, such as improved solubility and metabolic stability when replacing more common functional groups, make them attractive moieties for incorporation into bioactive molecules.[1] **2-Methyl-2-phenyloxetane**, with its specific substitution pattern, presents a valuable building block for creating novel

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chemical entities. Accurate spectroscopic characterization is paramount for confirming its synthesis and purity.

It is crucial to distinguish **2-Methyl-2-phenyloxetane** from its isomeric counterpart, 2-Methyl-2-phenyloxirane. The oxetane possesses a four-membered ring, while the oxirane has a more strained three-membered ring, leading to distinct spectroscopic signatures. Much of the readily available literature and database entries, such as those in PubChem and the NIST WebBook, pertain to the oxirane isomer.[2][3][4] This guide will focus exclusively on the predicted data for the oxetane.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. For **2-Methyl-2-phenyloxetane**, both ^{1}H and ^{13}C NMR will provide definitive information about its atomic connectivity and chemical environment.

Predicted ^{1}H NMR Spectrum

The proton NMR spectrum of **2-Methyl-2-phenyloxetane** is expected to show distinct signals for the methyl, methylene, and phenyl protons. The chemical shifts are influenced by the electronegativity of the adjacent oxygen atom and the anisotropic effect of the phenyl ring.

Table 1: Predicted ^{1}H NMR Data for **2-Methyl-2-phenyloxetane** (in $CDCl_3$)

Protons	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
-CH_3	~1.7	Singlet (s)	3H
-CH_2- (ring)	~2.6 - 2.8	Multiplet (m)	2H
-O-CH_2- (ring)	~4.6 - 4.8	Multiplet (m)	2H
Phenyl-H	~7.2 - 7.4	Multiplet (m)	5H

Causality of Predictions:

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- Methyl Protons: The singlet at approximately 1.7 ppm is characteristic of a methyl group attached to a quaternary carbon.
- Ring Methylene Protons: The protons on the C3 and C4 of the oxetane ring are diastereotopic and will likely appear as complex multiplets due to geminal and vicinal coupling. The protons on C3, being adjacent to the phenyl-substituted carbon, are expected to be slightly downfield compared to a simple alkane but upfield from the protons on C4.
- Oxetane Methylene Protons (C4): The protons on the carbon adjacent to the oxygen atom are significantly deshielded and are predicted to appear in the 4.6 - 4.8 ppm range.
- Phenyl Protons: The aromatic protons will resonate in their characteristic region of 7.2 - 7.4 ppm.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will provide information on all the carbon atoms in the molecule.

Table 2: Predicted ^{13}C NMR Data for **2-Methyl-2-phenyloxetane** (in $CDCl_3$)

Carbon	Predicted Chemical Shift (δ, ppm)
$-CH_3$	~25
$-CH_2-$ (C3)	~35
$-O-CH_2-$ (C4)	~70
Quaternary C (C2)	~85
Phenyl C (ipso)	~145
Phenyl C (ortho, meta, para)	~125 - 129

Causality of Predictions:

- The chemical shifts are predicted based on the known effects of substituent groups.[5] The carbons attached to the oxygen atom (C2 and C4) are the most downfield. The quaternary carbon (C2) is expected to be further downfield due to the additional phenyl substituent. The

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phenyl carbons will appear in the aromatic region, with the ipso-carbon being the most deshielded.

Experimental Protocol for NMR Data Acquisition

A standard protocol for acquiring high-quality NMR spectra would involve the following steps:

- Sample Preparation: Dissolve approximately 5-10 mg of the purified **2-Methyl-2-phenyloxetane** in about 0.6 mL of deuterated chloroform ($CDCl_3$) containing tetramethylsilane (TMS) as an internal standard.
- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer.
- ^{1}H NMR Acquisition: Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum. A larger number of scans will be necessary due to the lower natural abundance of the ^{13}C isotope.
- Data Processing: Process the raw data using appropriate software, including Fourier transformation, phase correction, and baseline correction.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **2-Methyl-2-phenyloxetane** will be characterized by absorptions corresponding to C-H and C-O bonds.

Table 3: Predicted IR Absorption Bands for **2-Methyl-2-phenyloxetane**

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Functional Group	Predicted Wavenumber (cm^{-1})	Intensity
Aromatic C-H stretch	3100 - 3000	Medium
Aliphatic C-H stretch	3000 - 2850	Strong
C=C stretch (aromatic)	1600, 1480	Medium-Weak
C-O-C stretch (ether)	1150 - 1050	Strong
C-H bend	1470 - 1370	Medium

Causality of Predictions:

- The key diagnostic peak will be the strong C-O-C stretching vibration of the cyclic ether, expected in the fingerprint region.[6] The presence of both aromatic and aliphatic C-H stretching vibrations will also be evident. The absence of a strong, broad peak around 3300 cm^{-1} would confirm the absence of hydroxyl impurities, and the absence of a strong peak around 1700 cm^{-1} would rule out carbonyl-containing byproducts.

Experimental Protocol for IR Data Acquisition

- Sample Preparation: For a liquid sample, a thin film can be prepared between two potassium bromide (KBr) or sodium chloride (NaCl) plates.
- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Record the spectrum over the range of 4000-400 cm^{-1}.
- Data Analysis: Identify the characteristic absorption bands and compare them to known correlation tables.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used for identification and structural confirmation.

Predicted Mass Spectrum of **2-Methyl-2-phenyloxetane**:

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- Molecular Ion (M^+): The molecular ion peak is expected at m/z = 148, corresponding to the molecular weight of $C_{10}H_{12}O$.
- Major Fragmentation Pathways: The fragmentation of **2-Methyl-2-phenyloxetane** is likely to proceed through several pathways:
  - Loss of a methyl group: A peak at m/z = 133 ($[M-CH_3]^+$) is expected.
  - Formation of the tropylium ion: A peak at m/z = 91 is likely, arising from rearrangement and fragmentation of the phenyl-containing portion.
  - Formation of a benzoyl cation: A peak at m/z = 105 is also a probable fragment.
  - Cleavage of the oxetane ring: This can lead to various smaller fragments.

Causality of Predictions:

- The predicted fragmentation pattern is based on the stability of the resulting carbocations. The formation of the tropylium ion and benzoyl cation are common fragmentation pathways for compounds containing a benzyl group.[7]

Experimental Protocol for Mass Spectrometry Data Acquisition

- Sample Introduction: The sample can be introduced into the mass spectrometer via direct infusion or through a gas chromatograph (GC-MS).
- Ionization: Electron Ionization (EI) at 70 eV is a standard method for generating fragments.
- Mass Analysis: A quadrupole or time-of-flight (TOF) analyzer can be used to separate the ions based on their mass-to-charge ratio.
- Data Interpretation: The resulting mass spectrum is analyzed to identify the molecular ion and the major fragment ions.

Visualizing the Structure and Spectroscopic Relationships

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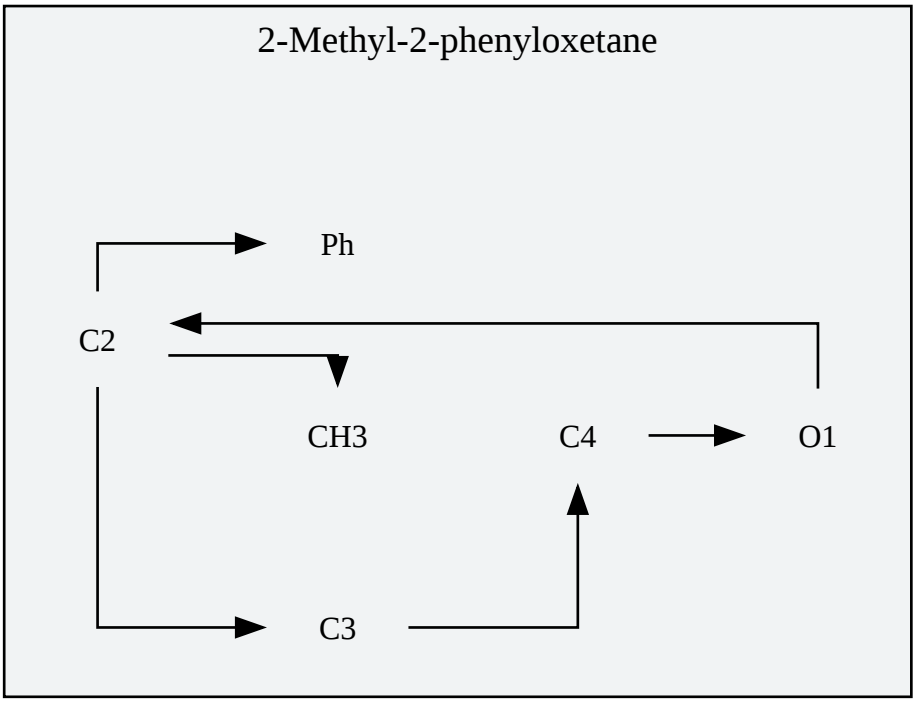
The following diagrams illustrate the structure of **2-Methyl-2-phenyloxetane** and the relationships between its structure and its predicted spectroscopic data.



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Caption: Molecular structure of **2-Methyl-2-phenyloxetane**.

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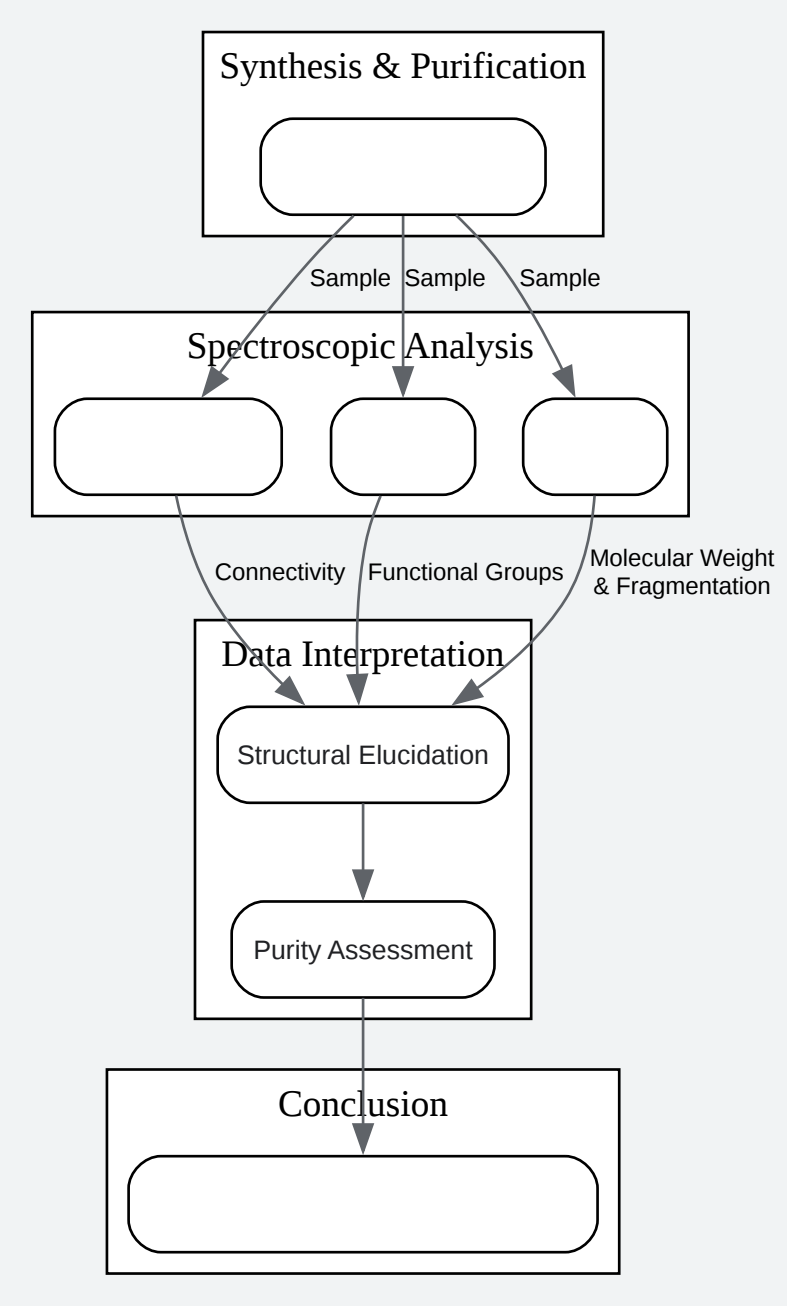

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Caption: Workflow for the spectroscopic characterization of **2-Methyl-2-phenyloxetane**.

Conclusion

This technical guide provides a detailed predictive analysis of the NMR, IR, and MS spectra of **2-Methyl-2-phenyloxetane**. By understanding the expected spectroscopic signatures and the underlying principles, researchers can confidently identify and characterize this valuable

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synthetic building block. The provided protocols offer a standardized approach to data acquisition, ensuring the generation of high-quality, reproducible results. As experimental data for this compound becomes more widely available, this guide can serve as a foundational reference for its interpretation.

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